

# Proper Disposal Procedures for DB008 (Dextran Sulfate Sodium Salt)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: DB008

Cat. No.: B10855475

[Get Quote](#)

For laboratory researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This document provides essential guidance on the proper disposal procedures for **DB008**, identified as Dextran Sulfate Sodium Salt.

## Immediate Safety and Logistical Information

Dextran Sulfate Sodium Salt (CAS No. 9011-18-1) is not classified as a hazardous substance. However, it is recommended to handle it as a potential irritant, and long-term or repeated exposure to dust should be avoided.<sup>[1]</sup> Standard personal protective equipment, including an approved facemask, protective clothing, and safety glasses, should be worn when handling this substance.<sup>[1]</sup>

## Spill and Disposal Procedures

In the event of a spill, the material should be collected while minimizing dust generation. A wet mop is recommended for this purpose. The collected material should then be placed in a suitable container for disposal. The affected area can be flushed with water and drained into a sewer system.<sup>[1]</sup> It is important to note that the floor may become slippery.<sup>[1]</sup>

For disposal of the chemical itself, small quantities can be managed by placing the collected material in a suitable container. For larger quantities, incineration is a potential disposal method.<sup>[1]</sup>

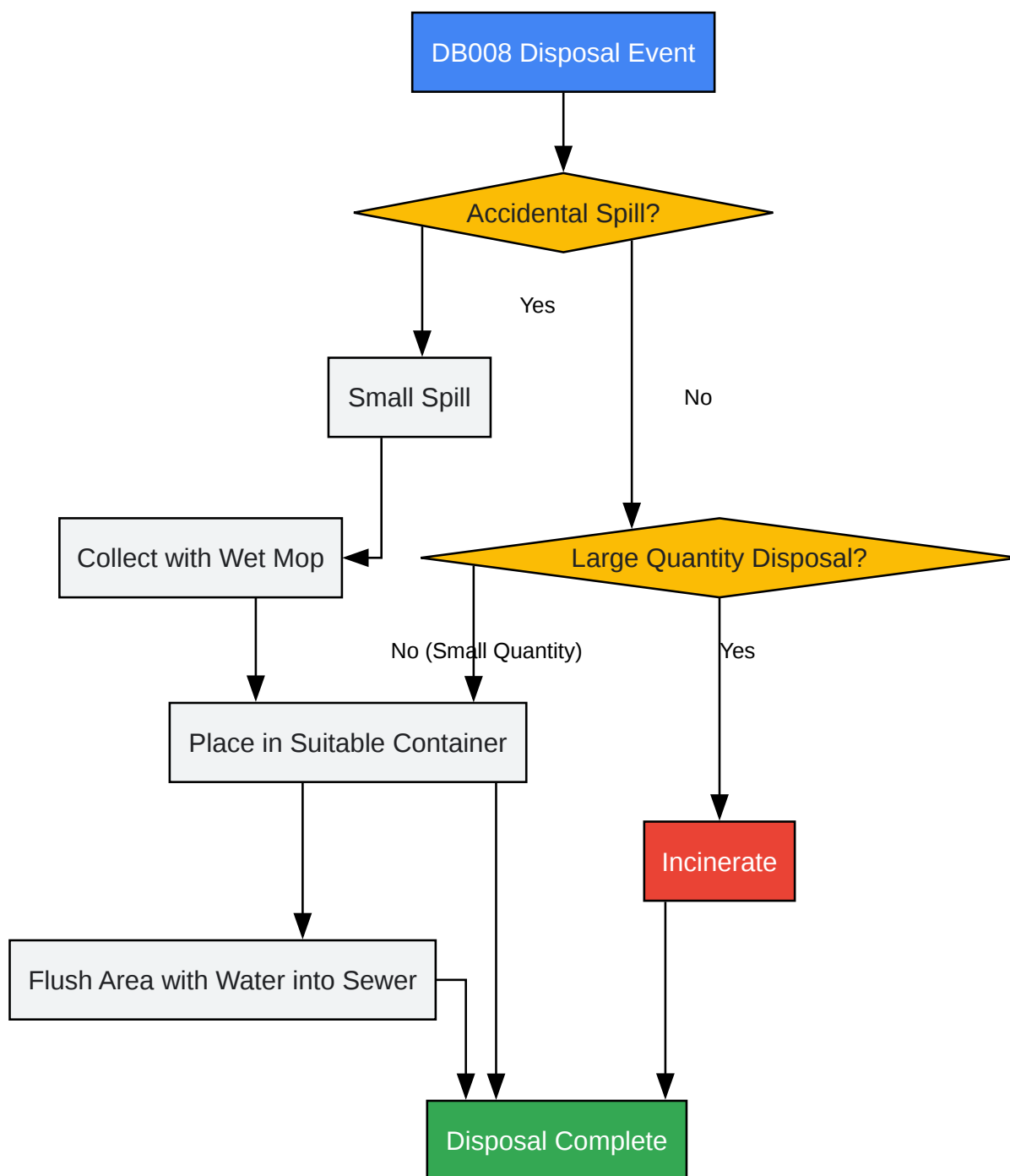
Disposal Method	Procedure
Small Quantity Spill	Collect material with a wet mop, place in a suitable container, and flush the area with water into a sewer.[1]
Large Quantity Disposal	Incineration may be an option for large quantities of the substance.[1]

## Experimental Protocols

The provided information does not contain specific experimental protocols for the disposal of **DB008**. The disposal procedures are based on the chemical's classification and general laboratory safety guidelines.

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **DB008**.



[Click to download full resolution via product page](#)

Disposal workflow for **DB008**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chondrex.com [chondrex.com]
- To cite this document: BenchChem. [Proper Disposal Procedures for DB008 (Dextran Sulfate Sodium Salt)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10855475#db008-proper-disposal-procedures\]](https://www.benchchem.com/product/b10855475#db008-proper-disposal-procedures)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)